# Application Note: Purification of H-D-MeCha-OH Hydrochloride[1]

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *h-d-Mecha-oh hydrochloride* |
| *Cat. No.:* | *B1500226* |

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- Common Name: H-D-MeCha-OH[1]·HCl
- IUPAC Name: (R)-2-(methylamino)-3-cyclohexylpropanoic acid hydrochloride[1]
- Molecular Formula:

  [1]
- Molecular Weight: 221.72 g/mol (free base: 185.27)[1]

## Introduction & Impurity Profile

H-D-MeCha-OH is a critical building block for peptidomimetics.[1] Its synthesis typically involves the hydrogenation of D-N-Methylphenylalanine (D-MePhe) or the direct methylation of D-Cyclohexylalanine (D-Cha).[1] Consequently, the crude material often contains specific impurities that dictate the purification strategy.[1]

## Critical Impurity Profile

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| Impurity Type | Source | Physicochemical Characteristic | Removal Strategy |
|---|---|---|---|
| H-D-Cha-OH | Unreacted starting material (incomplete methylation) | More polar, lacks N-Me group | Ion-Exchange or Recrystallization (solubility diff.)[1] |
| H-D-MePhe-OH | Incomplete hydrogenation (if from MePhe) | Aromatic (UV active), planar | RP-HPLC (distinct retention due to -electrons) |
| L-MeCha-OH | Stereoisomer (racemization during synthesis) | Identical hydrophobicity | Chiral HPLC or Enzymatic Resolution |
| Dimethyl-Cha | Over-methylation side product | More lipophilic, tertiary amine | RP-HPLC (elutes later) |

# Protocol A: Recrystallization (Bulk Purification)[1]

Objective: Scalable purification for crude material with purity >85%. Principle: Exploits the high solubility of the HCl salt in alcohols and its insolubility in ethers.[1]

## Reagents

- Solvent A: Methanol (MeOH) or Ethanol (EtOH) – anhydrous.[1]
- Anti-solvent: Diethyl Ether ( ) or Methyl tert-butyl ether (MTBE).[1]
- Acidifier: 4M HCl in Dioxane (if salt formation is needed).

## Step-by-Step Procedure

- Dissolution:
  - Transfer 10 g of crude H-D-MeCha-OH·HCl into a round-bottom flask.

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- Add minimum hot MeOH (approx. 40–50 °C) to fully dissolve the solid.[1] Note: If insoluble particles remain, filter hot through a sintered glass funnel.[1]

- Nucleation:
  - Allow the solution to cool to room temperature.[1]
  - Slowly add

    dropwise with vigorous stirring until a persistent turbidity (cloudiness) is observed.
  - Ratio Target: Typically 1:3 to 1:5 (MeOH:Ether).[1]
- Crystallization:
  - Place the flask in a refrigerator (4 °C) for 4–6 hours.
  - If no crystals form, scratch the inner wall with a glass rod or add a seed crystal.[1]
  - Optional: For higher yield, cool further to -20 °C overnight.
- Isolation:
  - Filter the white crystals using a Büchner funnel under vacuum.[1]
  - Wash the cake with cold

    (2 x 20 mL) to remove mother liquor containing non-polar impurities.[1]
- Drying:
  - Dry in a vacuum desiccator over

    or KOH pellets for 12 hours to remove residual solvent and moisture.[1]

# Protocol B: Preparative RP-HPLC (High Purity)[1]

Objective: Research-grade purity (>98%) or removal of stubborn aromatic/stereoisomeric impurities. System: C18 Reverse Phase Column (e.g., Phenomenex Luna or Waters XBridge).

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[1]

## Mobile Phase Strategy

- Buffer Choice: Use HCl instead of TFA if the hydrochloride salt is the desired final form.[1] TFA forms trifluoroacetate salts, which can be cytotoxic in biological assays.[1]
- Phase A: Water + 0.05% HCl (v/v)[1]
- Phase B: Acetonitrile (ACN) + 0.05% HCl (v/v)

## Workflow

- Sample Prep: Dissolve crude sample in Water/ACN (90:10) at 50 mg/mL.[1] Filter through 0.22 µm PTFE filter.[1]
- Gradient Programming:
  - Flow Rate: 15–20 mL/min (for 20mm ID column).[1]
  - Detection: 210 nm (peptide bond/carboxyl) and 254 nm (check for aromatic impurities like MePhe).[1]
  - Gradient: 5% B to 60% B over 40 minutes. H-D-MeCha-OH is hydrophobic (cyclohexyl ring) and typically elutes around 35–45% B.[1]
- Fraction Collection: Collect peaks based on UV threshold.
- Lyophilization: Freeze fractions immediately and lyophilize.
  - Caution: HCl is volatile during lyophilization.[1] Excess HCl will be removed, leaving the stoichiometric salt.[1] Ensure the freeze-dryer trap is acid-resistant.[1]

# Protocol C: Salt Exchange (TFA to HCl)

If HPLC was performed using TFA, the product is H-D-MeCha-OH[1]·TFA.[1] To convert to HCl:

- Dissolution: Dissolve the TFA salt in a minimal volume of dry MeOH.

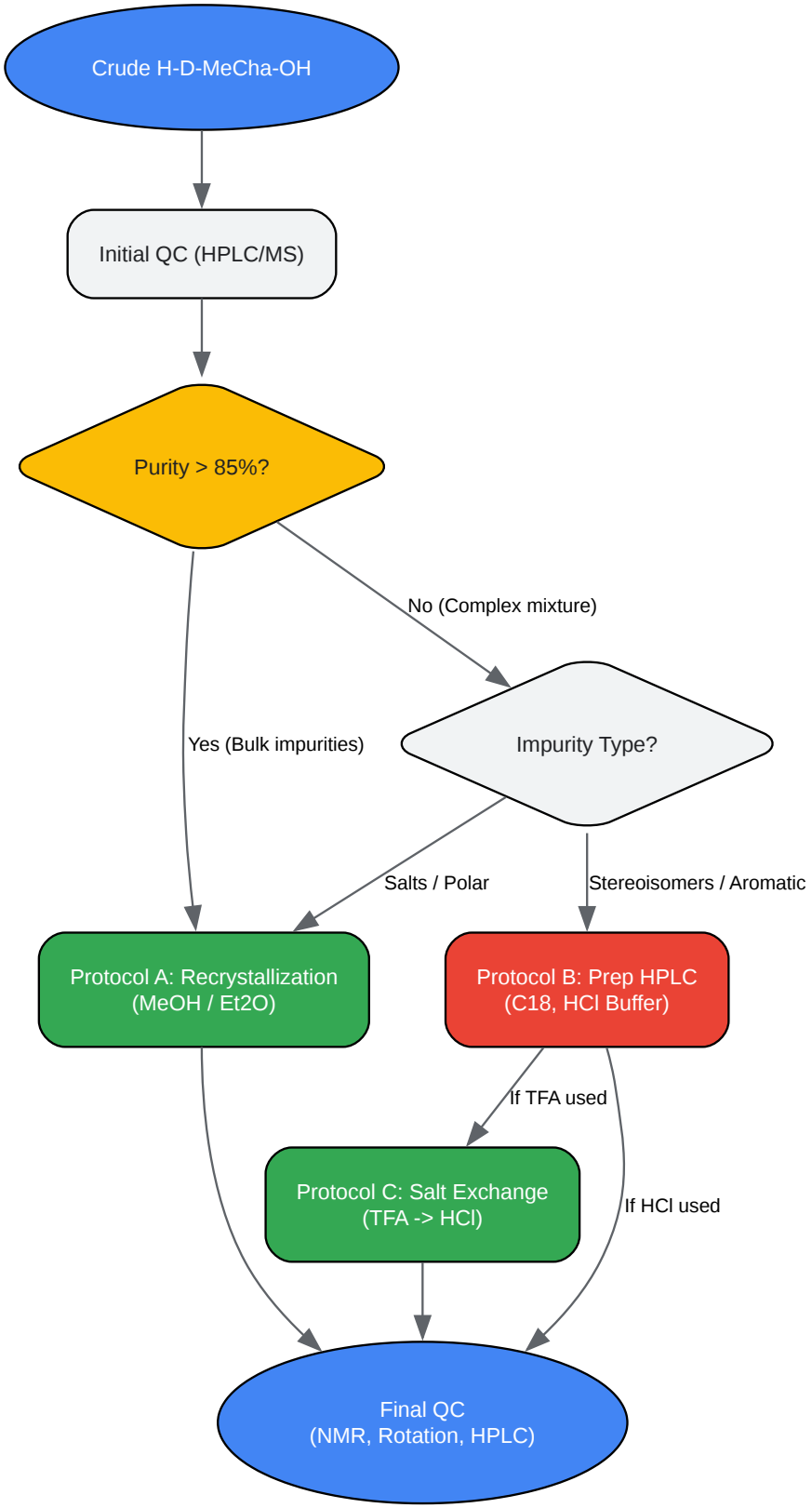
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- Acidification: Add 1.5 equivalents of 4M HCl in Dioxane.
- Evaporation: Evaporate to dryness under reduced pressure (Rotavap).
- Repetition: Repeat steps 1–3 three times. The excess HCl drives off the volatile TFA ( ).[1]
- Final Precipitation: Perform Protocol A (Recrystallization) to obtain the final clean HCl salt.

## Decision Tree & Workflow Visualization

The following diagram illustrates the logical flow for selecting the appropriate purification method based on crude purity and specific impurity types.

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Caption: Logical workflow for selecting purification method based on initial purity and impurity profile.

## Analytical Validation (QC)

A self-validating system requires robust analytics to confirm success.[1]

| Method | Parameter Verified | Acceptance Criteria |
|---|---|---|
| 1H-NMR ( or DMSO-d6) | Identity & Structure | N-Methyl singlet ( 2.3-2.6 ppm); Cyclohexyl multiplet ( 0.8-1.8 ppm); Absence of aromatic protons (7.0+ ppm).[1] |
| HPLC-MS | Purity & MW | Single peak >98% area; Mass (free base).[1] |
| Chiral HPLC | Enantiomeric Excess (ee) | >99% D-isomer.[1] (Column: Chiralpak ZWIX or Crownpak CR). |
| Silver Nitrate Test | Chloride Counter-ion | White precipitate confirms presence of (verifies HCl salt form).[1] |

## Specific NMR Diagnostic

In

, the N-methyl group of H-D-MeCha-OH typically appears as a sharp singlet around 2.65 ppm.[1] If the sample is the HCl salt, this peak may shift slightly downfield due to protonation.[1] The absence of peaks in the 7.1–7.4 ppm region confirms the complete removal of D-MePhe (if used as precursor) or D-Phe.[1]

## References

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## Sources

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